

# etaconazole molecular weight and chemical formula

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## Compound of Interest

Compound Name: *Etaconazole*

Cat. No.: B166602

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## In-Depth Technical Guide: Etaconazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides core physicochemical data for **Etaconazole**, a conazole fungicide. The information is presented to support research and development activities.

## Physicochemical Properties of Etaconazole

The fundamental molecular characteristics of **Etaconazole** are summarized below. This data is essential for a variety of experimental and analytical procedures, including dosage calculations, structural analysis, and spectroscopic studies.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>15</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	328.2 g/mol	<a href="#">[1]</a>
Exact Mass	327.0541321 Da	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Registry Number	60207-93-4	<a href="#">[2]</a> <a href="#">[4]</a>

**Etaconazole** is a member of the dioxolane class of compounds. Specifically, it is a 1,3-dioxolane substituted at position 2 by 2,4-dichlorophenyl and 1,2,4-triazol-1-ylmethyl groups,

and at position 4 by an ethyl group[1]. It was developed as a fungicide to control powdery mildew on various crops[1].

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## References

- 1. Etaconazole | C<sub>14</sub>H<sub>15</sub>Cl<sub>2</sub>N<sub>3</sub>O<sub>2</sub> | CID 91673 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [etaconazole molecular weight and chemical formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166602#etaconazole-molecular-weight-and-chemical-formula>]

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